

# The Metabolic Journey of Pycnogenol®: A Technical Guide to Bioavailability and Pharmacokinetics

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pycnogenol

Cat. No.: B1171443

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the bioavailability and pharmacokinetics of **Pycnogenol®**, a standardized extract of French maritime pine bark (*Pinus pinaster* Aiton). **Pycnogenol®** is a complex mixture of polyphenols, primarily composed of procyanidins (65-75%), which are biopolymers of catechin and epicatechin units.<sup>[1][2][3][4]</sup> Understanding the absorption, distribution, metabolism, and excretion (ADME) of its constituents is fundamental to elucidating its mechanisms of action and therapeutic potential.

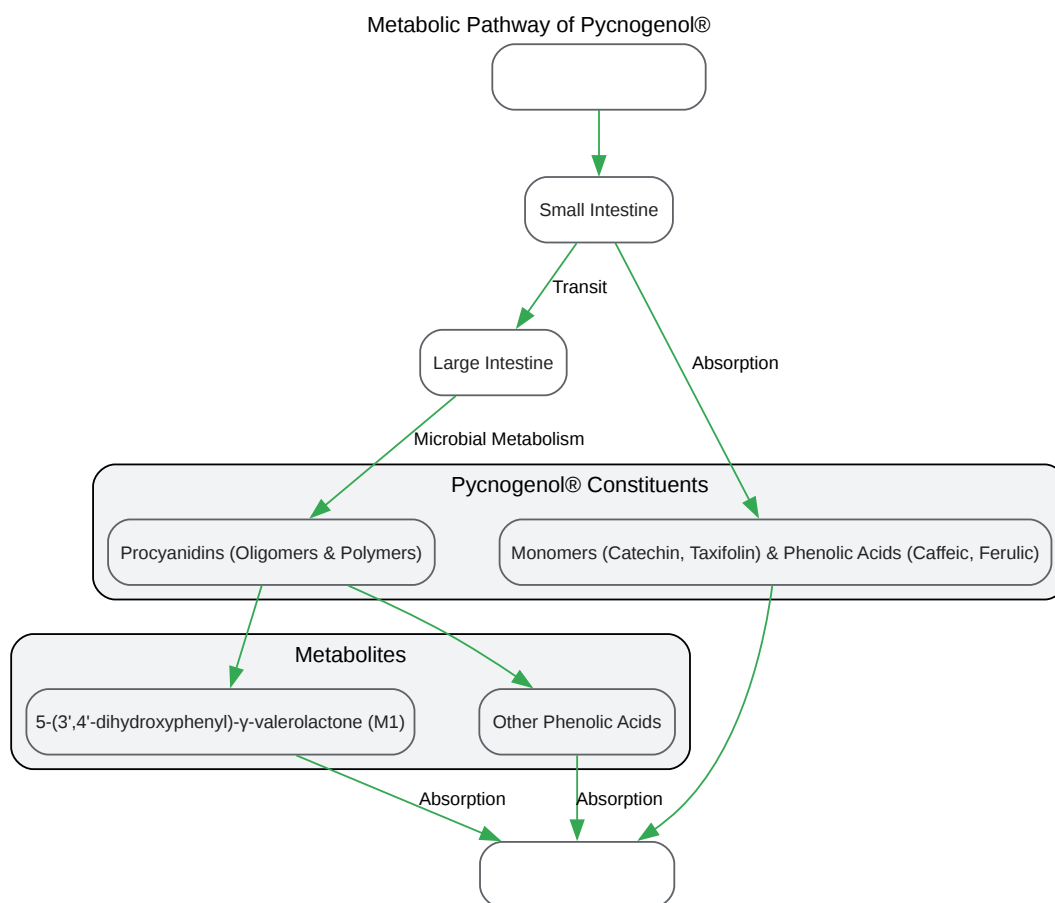
## Absorption and Bioavailability: A Two-Phase Process

The bioavailability of **Pycnogenol®** constituents follows a distinct two-phase pattern, dictated by the molecular weight of its components.

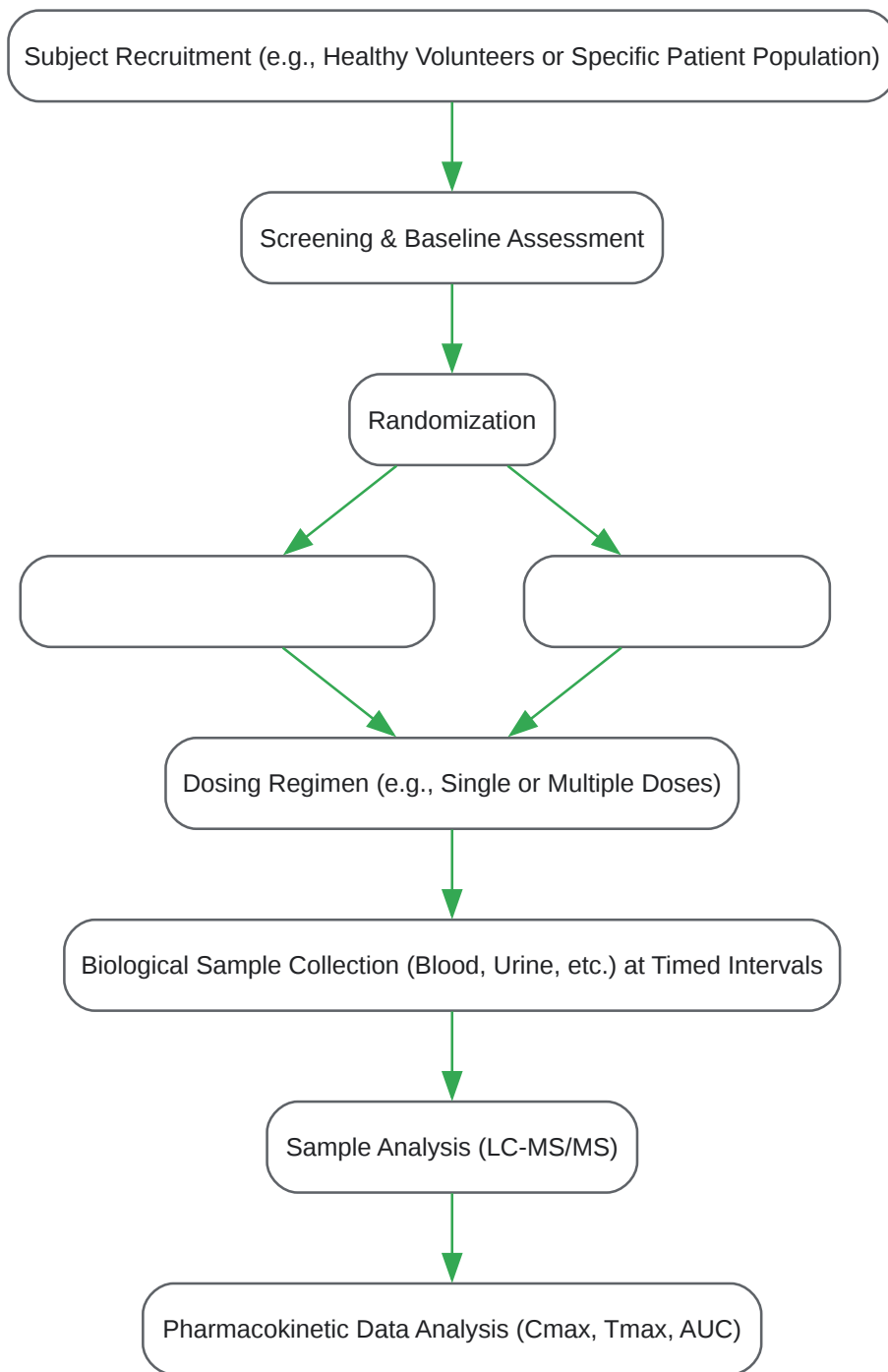
- **Small Molecule Absorption:** Low molecular weight compounds, including catechin, caffeic acid, ferulic acid, and taxifolin, are readily absorbed in the small intestine.<sup>[1][2][4]</sup> These molecules can be detected in the bloodstream as early as 30 minutes after oral ingestion.<sup>[5]</sup>
- **Microbial Metabolism of Procyanidins:** The larger procyanidin oligomers and polymers, which constitute the bulk of **Pycnogenol®**, are not directly absorbed in the upper gastrointestinal tract.<sup>[1][2][4][5]</sup> They transit to the colon, where they undergo extensive metabolism by the

gut microbiota. This microbial action breaks down the complex procyanidins into smaller, absorbable phenolic acid metabolites.[1][2][4][5] The most significant of these metabolites is 5-(3',4'-dihydroxyphenyl)-γ-valerolactone (M1), which appears in the plasma approximately 6 to 8 hours after ingestion.[1][5][6]

The following diagram illustrates the metabolic pathway of **Pycnogenol®** from ingestion to the formation of key metabolites.



## Typical Pharmacokinetic Clinical Trial Workflow

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Frontiers | Review of the pharmacokinetics of French maritime pine bark extract (Pycnogenol®) in humans [frontiersin.org]
- 2. mdpi.com [mdpi.com]
- 3. Distribution of Constituents and Metabolites of Maritime Pine Bark Extract (Pycnogenol®) into Serum, Blood Cells, and Synovial Fluid of Patients with Severe Osteoarthritis: A Randomized Controlled Trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Cellular pharmacodynamic effects of Pycnogenol® in patients with severe osteoarthritis: a randomized controlled pilot study - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Review of the pharmacokinetics of French maritime pine bark extract (Pycnogenol®) in humans - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | Profiling and Distribution of Metabolites of Procyanidin B2 in Mice by UPLC-DAD-ESI-IT-TOF-MSn Technique [frontiersin.org]
- To cite this document: BenchChem. [The Metabolic Journey of Pycnogenol®: A Technical Guide to Bioavailability and Pharmacokinetics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171443#bioavailability-and-pharmacokinetics-of-pycnogenol-metabolites]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)